

A Technical Guide to the Spectroscopic Characterization of 2-Piperidinobenzothiazole

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Compound of Interest

Compound Name: 2-Piperidinobenzothiazole

CAS No.: 2851-08-3

Cat. No.: B1605405

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This guide provides an in-depth analysis of the spectroscopic data for **2-piperidinobenzothiazole**, a molecule of interest in medicinal chemistry and materials science. Leveraging foundational principles and comparative data from related structures, this document offers a predictive yet scientifically grounded overview of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of this compound. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural elucidation of novel benzothiazole derivatives.

Introduction: The Structural Significance of 2-Piperidinobenzothiazole

2-Piperidinobenzothiazole belongs to a class of heterocyclic compounds that are of significant interest due to their diverse biological activities. The benzothiazole core is a privileged scaffold in medicinal chemistry, while the piperidine moiety can influence solubility, lipophilicity, and receptor binding.[1][2] Accurate structural confirmation through spectroscopic methods is a critical step in the synthesis and development of such compounds.[3] This guide will detail the expected spectroscopic signatures of **2-piperidinobenzothiazole**, providing a valuable reference for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the cornerstone of molecular structure determination, providing detailed information about the chemical environment of each proton and carbon atom.^[4] The predicted ¹H and ¹³C NMR spectra of **2-piperidinobenzothiazole** are based on established data for the 2-aminobenzothiazole core and the piperidine ring.

Predicted ¹H and ¹³C NMR Spectral Data

The chemical shifts in NMR are sensitive to the electronic environment of the nuclei and the solvent used.^{[5][6]} The following tables summarize the predicted chemical shifts for **2-piperidinobenzothiazole**, assuming a standard deuterated solvent such as DMSO-d₆ or CDCl₃.

Table 1: Predicted ¹H NMR Data for **2-Piperidinobenzothiazole**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.70 - 7.50	Multiplet	2H	Aromatic Protons (H-4, H-7)
~7.30 - 7.00	Multiplet	2H	Aromatic Protons (H-5, H-6)
~3.60 - 3.40	Multiplet	4H	Piperidine Protons (α to N)
~1.70 - 1.50	Multiplet	6H	Piperidine Protons (β, γ to N)

Note: The aromatic protons' chemical shifts and multiplicities are estimations based on substituted 2-aminobenzothiazoles.^[7] The piperidine proton signals are based on typical values for N-substituted piperidines.^{[8][9]}

Table 2: Predicted ¹³C NMR Data for **2-Piperidinobenzothiazole**

Chemical Shift (δ) ppm	Assignment
~168	C2 (Carbon attached to piperidine)
~152	C7a (Quaternary carbon)
~131	C3a (Quaternary carbon)
~126	Aromatic CH
~122	Aromatic CH
~121	Aromatic CH
~119	Aromatic CH
~50	Piperidine C (α to N)
~26	Piperidine C (β to N)
~24	Piperidine C (γ to N)

Note: The benzothiazole carbon chemical shifts are extrapolated from data on 2-aminobenzothiazole derivatives.[\[10\]](#)[\[11\]](#)[\[12\]](#) The piperidine carbon chemical shifts are based on known values for piperidine.[\[8\]](#)

Molecular Structure with Atom Numbering

Caption: Numbering scheme for **2-piperidinobenzothiazole**.

Experimental Protocol: NMR Spectroscopy

A generalized protocol for acquiring NMR spectra of **2-piperidinobenzothiazole** is as follows:
[\[4\]](#)

- Sample Preparation: Dissolve approximately 5-25 mg of the purified compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube.[\[4\]](#)
- Internal Standard: Tetramethylsilane (TMS) is commonly used as an internal reference standard for chemical shifts ($\delta = 0.00$ ppm).[\[13\]](#)

- **Data Acquisition:** Acquire the ^1H NMR spectrum on a spectrometer operating at a frequency of 300 MHz or higher.^[13] For ^{13}C NMR, a higher sample concentration (50-100 mg) and a longer acquisition time may be necessary due to the low natural abundance of the ^{13}C isotope.^{[13][14]}
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

Caption: Generalized workflow for acquiring an NMR spectrum.

Infrared (IR) Spectroscopy: Identifying Functional Groups

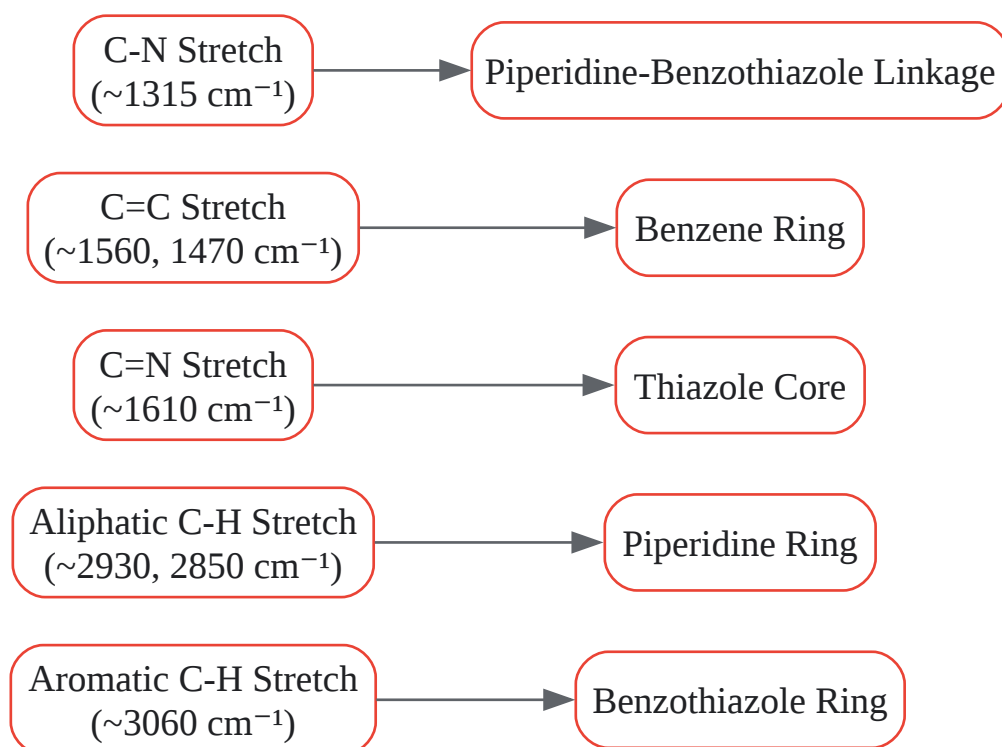
IR spectroscopy is a rapid and effective method for identifying the functional groups within a molecule by measuring the absorption of infrared radiation corresponding to bond vibrations.^[15] The IR spectrum of **2-piperidinobenzothiazole** is expected to show characteristic absorption bands for the benzothiazole ring system and the piperidine moiety.

Table 3: Predicted Key IR Absorption Bands for **2-Piperidinobenzothiazole**

Wavenumber (cm^{-1})	Intensity	Assignment
~3060	Medium	Aromatic C-H stretch
~2930, ~2850	Strong	Aliphatic C-H stretch (piperidine)
~1610	Strong	C=N stretch (thiazole ring)
~1560, ~1470	Medium-Strong	C=C stretching (aromatic ring)
~1315	Strong	C-N stretch

Note: These predictions are based on the known IR spectra of 2-aminobenzothiazole and piperidine derivatives.^{[4][16]}

Key Bond Vibrations in **2-Piperidinobenzothiazole**



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Caption: Key vibrational modes for IR analysis.

Experimental Protocol: IR Spectroscopy

A typical procedure for obtaining an FT-IR spectrum of a solid sample like **2-piperidinobenzothiazole** is as follows:[13]

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly used. A small amount of the solid is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a thin disk.[13][17]
- **Background Spectrum:** A background spectrum of the empty sample holder (or a pure KBr pellet) is recorded to subtract atmospheric and instrumental interferences.[13]
- **Sample Spectrum:** The spectrum of the sample is recorded over a typical range of 4000-400 cm⁻¹. [13]

- Data Analysis: The characteristic absorption bands corresponding to the functional groups present in the molecule are identified.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

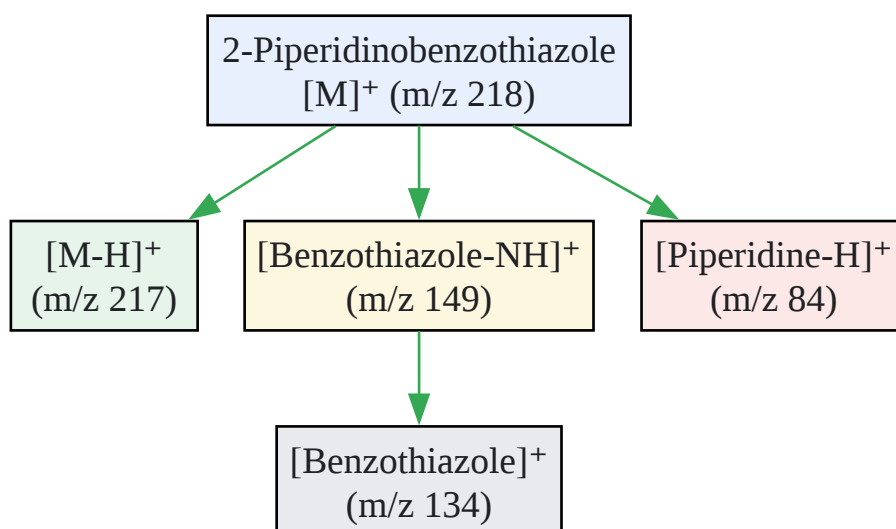
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is invaluable for confirming its identity.^[4] The predicted mass spectrum of **2-piperidinobenzothiazole** is based on the known fragmentation patterns of the benzothiazole core and piperidine.

Table 4: Predicted Major Fragments in the Mass Spectrum of **2-Piperidinobenzothiazole**

m/z	Assignment
218	[M] ⁺ (Molecular Ion)
217	[M-H] ⁺
149	[Benzothiazole-NH] ⁺
134	[Benzothiazole] ⁺
84	[Piperidine-H] ⁺

Note: The molecular weight of **2-piperidinobenzothiazole** (C₁₂H₁₄N₂S) is 218.32 g/mol . The fragmentation pattern is a prediction based on the likely cleavage points in the molecule.

Predicted Fragmentation Pathway



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Caption: A proposed fragmentation pathway for **2-piperidinobenzothiazole**.

Experimental Protocol: Mass Spectrometry

A general protocol for mass spectrometry analysis includes the following steps:[13]

- Sample Preparation: Prepare a dilute solution of the sample (around 10-100 µg/mL) in a volatile organic solvent like methanol or acetonitrile.
- Ionization: Introduce the sample into the mass spectrometer. Common ionization techniques for such molecules include Electron Ionization (EI) and Electrospray Ionization (ESI).[13]
- Mass Analysis: The generated ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., Quadrupole, Time-of-Flight).[13]
- Detection: A detector records the abundance of each ion, which is then plotted against its m/z value to generate a mass spectrum.[13]

Conclusion

The structural characterization of **2-piperidinobenzothiazole** relies on a synergistic application of NMR, IR, and Mass Spectrometry. This guide provides a comprehensive, albeit predictive, overview of the expected spectroscopic data for this compound. The provided protocols and data tables serve as a valuable resource for scientists engaged in the synthesis, identification,

and application of novel benzothiazole derivatives. The experimental validation of these predicted data will be a crucial step in the ongoing research and development of this promising class of molecules.

References

- ACS Sustainable Chemistry & Engineering. (2023). NMR Chemical Shifts of Emerging Green Solvents, Acids, and Bases for Facile Trace Impurity Analysis. [[Link](#)]
- ACS Publications. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. [[Link](#)]
- Al-Sanea, M. M., et al. (2022). Novel 2-Aminobenzothiazole Derivatives: Docking, Synthesis, and Biological Evaluation as Anticancer Agents. *Molecules*, 27(15), 4993. [[Link](#)]
- Ohio State University Chemistry. (n.d.). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. [[Link](#)]
- Wikipedia. (n.d.). 2-Aminobenzothiazole. [[Link](#)]
- ACS Publications. (2022). Novel 2-Aminobenzothiazole Derivatives: Docking, Synthesis, and Biological Evaluation as Anticancer Agents. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Highly Efficient and Eco-friendly Synthesis of Tertiary Amines by Reductive Alkylation of Aldehydes with Secondary Amines over Pt Nanowires Catalyst - Supporting Information. [[Link](#)]
- PubChem. (n.d.). Piperidine. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Synthesis of 2-Aminobenzothiazole via FeCl₃-Catalyzed Tandem Reaction of 2-Iodoaniline with Isothiocyanate in Water. [[Link](#)]
- ScienceDirect. (n.d.). Synthesis and characterization of novel substituted N-benzothiazole-2-yl-acetamides. [[Link](#)]
- ResearchGate. (n.d.). Metal complexes of 2-aminobenzothiazole derivatives as a versatile system tuning up their structural and biological properties. [[Link](#)]

- NIST WebBook. (n.d.). Piperidine. [\[Link\]](#)
- Chemistry LibreTexts. (2022). 4.2: IR Spectroscopy. [\[Link\]](#)
- ResearchGate. (2017). AN EFFICIENT SYNTHESIS OF 2-AMINOBENZOTHAZOLE AND ITS DERIVATIVES IN IONIC LIQUIDS. [\[Link\]](#)
- ACS Publications. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the. [\[Link\]](#)
- National Institutes of Health. (n.d.). Solid-Phase Synthesis of 2-Aminobenzothiazoles. [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 400 MHz, CDCl₃, experimental) (HMDB0034301). [\[Link\]](#)
- ACS Publications. (n.d.). Design of 2-Aminobenzothiazole Derivatives Targeting Trypanosomatid PTR1 by a Multidisciplinary Fragment Hybridization Approach. [\[Link\]](#)
- MMRC. (n.d.). Infrared Spectroscopy. [\[Link\]](#)
- ResearchGate. (n.d.). List of the proton chemical shifts (ppm) of the NH piperidine, and the DTC derivatives. [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Solid-Phase Synthesis of 2-Aminobenzothiazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Novel 2-Aminobenzothiazole Derivatives: Docking, Synthesis, and Biological Evaluation as Anticancer Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pubs.acs.org [pubs.acs.org]

- [6. research.cbc.osu.edu](https://research.cbc.osu.edu) [research.cbc.osu.edu]
- [7. 2-Benzothiazolamine\(136-95-8\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- [8. Piperidine | C5H11N | CID 8082 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [9. Piperidine\(110-89-4\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- [10. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [11. rsc.org](https://rsc.org) [rsc.org]
- [12. arabjchem.org](https://arabjchem.org) [arabjchem.org]
- [13. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [14. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [15. mmrc.caltech.edu](https://mmrc.caltech.edu) [mmrc.caltech.edu]
- [16. Piperidine](https://webbook.nist.gov) [webbook.nist.gov]
- [17. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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